

thermal stability comparison of aminomethylphenol derivatives

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Compound Focus: 3-(Aminomethyl)phenol

CAS No.: 387350-76-7; 73604-31-6

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Research Context and Related Compounds

The available literature points to the significance of **aminomethylphenol derivatives** and their structural relatives, particularly in the context of **antioxidant performance**, which is closely linked to thermal-oxidative stability.

One study [1] strategically designed and synthesized two bridged vanillic Schiff-base antioxidants, **PPIMP** and **PPAMP**, which contain the aminomethylphenol structure. The research highlighted that these compounds outperformed conventional antioxidants like BHT in tests such as **Oxidation Onset Temperature (OOT)** and **Oxidation Induction Time (OIT)**, indicating superior thermal-oxidative stability. However, the publication does not provide a direct, tabular comparison of thermal stability across a wider range of aminomethylphenol derivatives.

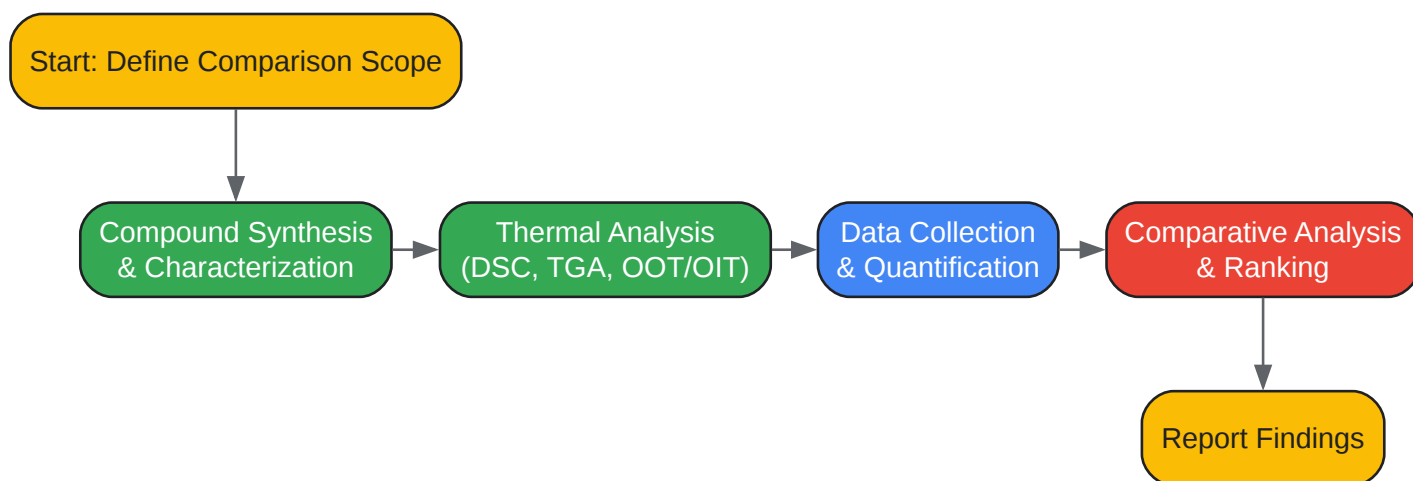
Experimental Methods for Thermal Stability Analysis

For a comprehensive comparison guide, the following experimental protocols are essential for generating quantitative data. The table below summarizes key thermal analysis techniques cited in the literature [2].

Method	Acronym	Principle	Typical Output	Application Context
Differential Scanning Calorimetry	DSC	Directly measures heat flow associated with phase transitions (e.g., melting, decomposition) as a function of temperature.	Melting point, Enthalpy of fusion, Decomposition temperature	Isolated compound analysis; provides benchmark thermodynamic data [2].
Thermal Shift Assay / Differential Scanning Fluorimetry	DSF	Monitors the temperature-induced unfolding of a protein or compound by a fluorescent dye; increased stability shifts the melting temperature ((T_m)) higher.	Melting Temperature ((T_m))	High-throughput screening of compound stability; useful for pre-formulation studies [2].
Oxidation Onset Temperature	OOT	Measures the temperature at which a material begins to undergo oxidative decomposition under a controlled oxygen atmosphere.	OOT Value	Evaluating antioxidant effectiveness and fuel/additive stability [1].
Oxidation Induction Time	OIT	Measures the time elapsed before the onset of oxidation at a specific, elevated temperature.	OIT Value	Assessing the oxidative stability of materials and the longevity of antioxidants [1].

Conceptual Workflow for Comparative Analysis

To objectively compare the thermal stability of different aminomethylphenol derivatives, a structured experimental approach is required. The following diagram outlines a potential workflow, from compound synthesis to data analysis.



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References

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2. Thermal unfolding methods in drug discovery - PMC [pmc.ncbi.nlm.nih.gov]

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